

Personal protective equipment for handling 3-Ethylaniline-d5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethylaniline-d5

Cat. No.: B15140738

[Get Quote](#)

Essential Safety and Handling Guide for 3-Ethylaniline-d5

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Ethylaniline-d5**. The following procedures are designed to ensure the safe handling of this compound and to minimize risks to personnel and the environment.

Chemical and Physical Properties^{[1][2][3]}

Property	Value
Molecular Formula	C8H6D5N
Molecular Weight	126.21 g/mol (approx.)
Appearance	Brown liquid
Boiling Point	212 °C / 413.6 °F
Melting Point	-8 °C / 17.6 °F
Flash Point	85 °C / 185 °F
Density	0.975 g/mL at 25 °C

Hazard Identification and Personal Protective Equipment (PPE)

3-Ethylaniline-d5 is a combustible liquid and is considered hazardous.^[1] It is essential to use appropriate personal protective equipment (PPE) to minimize exposure.^{[4][5]}

Recommended Personal Protective Equipment^{[1][4][5][6][7][8]}

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles and Face Shield	Wear tightly fitting safety goggles that conform to EN 166 (EU) or NIOSH (US) standards.[8] A face shield is recommended when there is a risk of splashing.[6][7]
Skin Protection	Chemical-Resistant Gloves	Handle with gloves. Nitrile, neoprene, or other resistant gloves are suitable.[5] Inspect gloves before use and dispose of them properly after handling.
Protective Clothing	Wear a flame-resistant lab coat and ensure it is buttoned to cover as much skin as possible.[6][8]	
Footwear	Closed-toe shoes are mandatory.[6] Chemical-resistant boots are recommended where splashing is a risk.[5][7]	
Respiratory Protection	Respirator	Use a respirator if working in a poorly ventilated area or if engineering controls are not sufficient to maintain exposure below permissible limits.[4][6] A type ABEK (EN14387) respirator filter is recommended.

Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Ensure the supplier's label and hazard warnings are clearly visible.
- Verify that the Safety Data Sheet (SDS) for 3-Ethylaniline is readily available. While a specific SDS for the d5 version may not be available, the SDS for the parent compound provides essential safety information.

2. Storage:

- Store in a well-ventilated, cool, and dry place away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store away from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.[\[1\]](#)
- The storage area should be clearly marked with the appropriate hazard signs.

3. Dispensing and Use:

- All handling of **3-Ethylaniline-d5** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[4\]](#)
- Ensure all necessary PPE is worn before handling the chemical.
- Ground and bond the container and receiving equipment to prevent static discharge.[\[8\]](#)
- Use non-sparking tools.[\[8\]](#)
- Avoid breathing vapors or mist.[\[1\]](#)[\[8\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

4. Emergency Procedures:

- In case of skin contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water.[1]
- In case of eye contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do.[1]
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Call a poison center or doctor if you feel unwell.[1]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Immediately call a poison center or doctor.[1]
- In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[1] Vapors are heavier than air and may spread along floors, and can form explosive mixtures with air on intense heating.

Disposal Plan

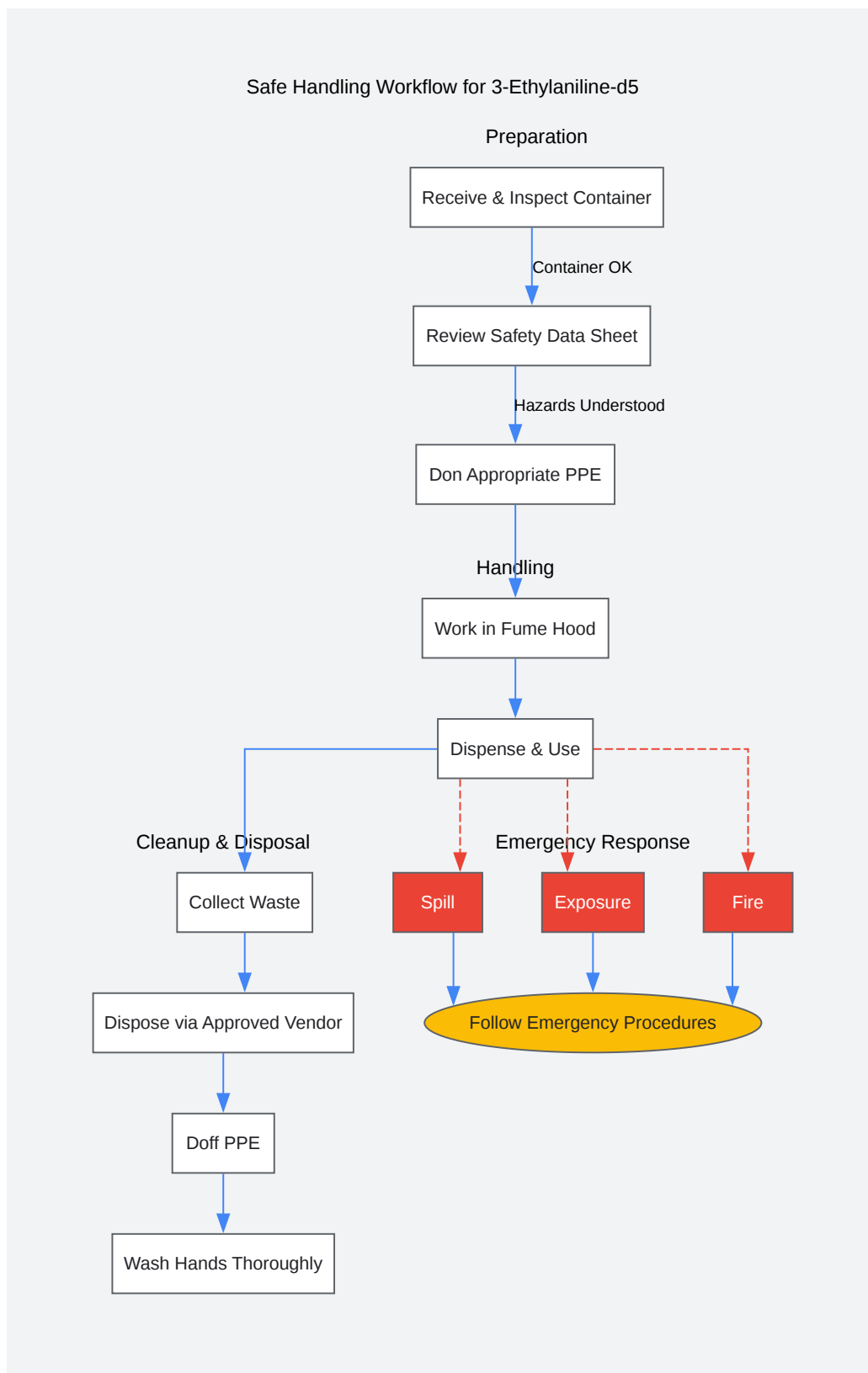
1. Waste Collection:

- Collect all waste containing **3-Ethylaniline-d5**, including contaminated gloves, absorbent materials, and empty containers, in a designated and properly labeled hazardous waste container.

2. Waste Treatment and Disposal:

- Dispose of contents and container to an approved waste disposal plant.[1]
- Do not dispose of down the drain or into the environment.
- For spills, absorb with an inert material such as sand, silica gel, or universal binder and collect for disposal.[1]
- Incineration is the preferred method for the disposal of this type of chemical waste.[9]

Workflow for Safe Handling of 3-Ethylaniline-d5



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **3-Ethylaniline-d5**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 3-Ethylaniline | C₈H₁₁N | CID 11475 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-ETHYLANILINE | 587-02-0 [chemicalbook.com]
- 4. diplomatacomercial.com [diplomatacomercial.com]
- 5. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 6. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 7. hsa.ie [hsa.ie]
- 8. 3-Ethynylaniline SDS, 54060-30-9 Safety Data Sheets - ECHEMI [echemi.com]
- 9. syntheticdrugs.unodc.org [syntheticdrugs.unodc.org]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Ethylaniline-d₅]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15140738#personal-protective-equipment-for-handling-3-ethylaniline-d5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com